

Methyl 2-methyl-2-phenylpropanoate physical properties

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Compound of Interest

Compound Name: *Methyl 2-methyl-2-phenylpropanoate*

Cat. No.: *B1583114*

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An In-depth Technical Guide to the Physical Properties of **Methyl 2-methyl-2-phenylpropanoate**

This guide provides a comprehensive overview of the core physical properties of **Methyl 2-methyl-2-phenylpropanoate**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of quantitative data, experimental protocols for property determination, and a workflow visualization.

Core Physical and Chemical Properties

Methyl 2-methyl-2-phenylpropanoate is a methyl ester with the chemical formula $C_{11}H_{14}O_2$. [1][2][3] It is also known by synonyms such as Methyl α,α -dimethylphenylacetate and Benzeneacetic acid, α,α -dimethyl-, methyl ester. [2][4] This compound presents as a colorless to light yellow liquid at room temperature. [1][5]

Data Presentation: Summary of Physical Properties

The following table summarizes the key physical properties of **Methyl 2-methyl-2-phenylpropanoate**, compiled from various sources for easy comparison.

Property	Value	Source(s)
IUPAC Name	methyl 2-methyl-2-phenylpropanoate	[2][5]
CAS Number	57625-74-8	[1][2][3][5]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][2][3]
Molecular Weight	178.23 g/mol	[2][4][6]
Appearance	Colorless to light yellow liquid	[1]
Density	1.01 g/cm ³	[1]
1.0 ± 0.1 g/cm ³	[4]	
Boiling Point	230.2 °C at 760 mmHg	[1]
70 °C at 1.5 Torr	[4]	
Refractive Index	1.491	[4]
Flash Point	92.2 °C	[1]
Polar Surface Area	26.3 Å ²	[2][4]
XLogP3	2.6	[3][4]

Experimental Protocols for Property Determination

This section details the methodologies for determining the key physical properties of liquid compounds like **Methyl 2-methyl-2-phenylpropanoate**.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7][8] It is a crucial indicator of purity.

Methodology: Capillary Method using Thiele Tube

This is a common method for determining the boiling point of small quantities of liquid.

- Apparatus: Thiele tube, thermometer, small test tube (fusion tube), capillary tube (sealed at one end), heating apparatus (e.g., Bunsen burner), and a suitable bath liquid (e.g., paraffin oil).[7][9]
- Procedure:
 - A small amount (a few milliliters) of the liquid sample (**Methyl 2-methyl-2-phenylpropanoate**) is placed into the fusion tube.[8][9]
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube. [7]
 - The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing paraffin oil, ensuring the heat-transfer liquid is above the level of the sample.[7]
 - The Thiele tube is gently heated at its side arm. Convection currents will ensure uniform temperature distribution.[7]
 - As the temperature rises, trapped air in the capillary tube will escape, forming a stream of bubbles.
 - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[7]
 - The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[7]

Determination of Density

Density is the mass of a substance per unit volume ($d = m/V$).^[10] It is typically measured in g/mL or g/cm³.

Methodology: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.^[11]

- Apparatus: Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube), analytical balance.^[11]
- Procedure:
 - A clean, dry pycnometer is weighed accurately on an analytical balance (m_1).
 - The pycnometer is filled with the liquid sample (**Methyl 2-methyl-2-phenylpropanoate**), ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
 - The filled pycnometer is weighed again to determine its mass (m_2).^[11]
 - The mass of the liquid is calculated as $m_{\text{liquid}} = m_2 - m_1$.
 - To determine the exact volume of the pycnometer (V), the process is repeated with a reference liquid of known density at a specific temperature (e.g., distilled water).
 - The density of the sample liquid is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a fundamental physical property.

Methodology: Abbe Refractometer

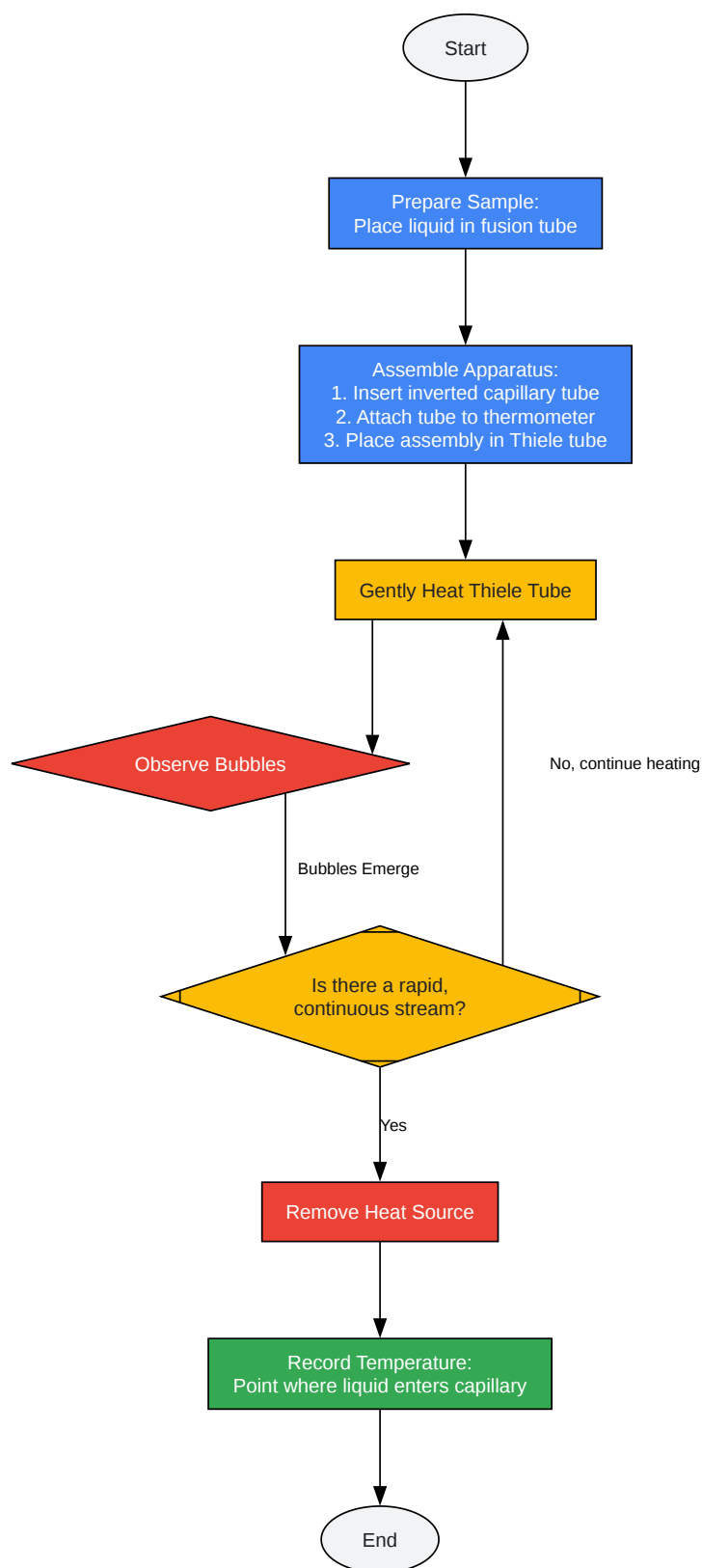
The Abbe refractometer is a common laboratory instrument for the high-precision measurement of the refractive index of liquids.^[12]

- Apparatus: Abbe refractometer, light source (often built-in), and a dropper or pipette.
- Procedure:

- The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and locked. If the sample is volatile, this should be done quickly.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the light and dark fields appear in the field of view.
- The compensator knob is adjusted to eliminate any color fringe at the border of the light and dark fields, making the boundary sharp.
- The adjustment knob is used to align the boundary line precisely with the center of the crosshairs.
- The refractive index value is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point using the capillary method.



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